

Chemical Properties and Reaction with Water

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pentakis(dimethylamino)tantalum(V)

CAS No.: 19824-59-0

Cat. No.: S1480260

Get Quote

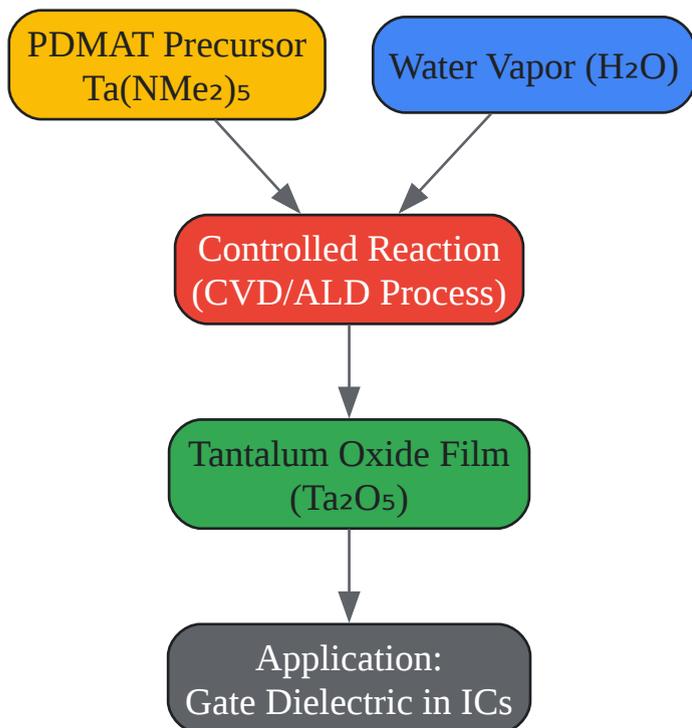
The table below summarizes the core information about PDMAT's interaction with water:

Property	Description
Solubility in Water	Not soluble; reacts immediately and violently. [1]
Primary Hazard Classification	Water-reactive solid. [2] [3]
Reaction Products	In the presence of water (H ₂ O) or oxygen (O ₂), it forms tantalum oxide (Ta₂O₅) thin films. [2]
Solubility in Organic Solvents	Soluble in hydrocarbons. [1]

Reaction Mechanism and Applications

The reaction with water is not a simple dissolution but a chemical transformation. PDMAT is highly reactive and is used as a precursor to deposit thin films. When it comes into contact with water vapor during the deposition process, it undergoes a reaction to form tantalum oxide (Ta₂O₅) [2]. This property is exploited in the semiconductor industry to create high-purity insulating layers on microchips [2].

The following diagram illustrates the reaction workflow when PDMAT is used in a controlled deposition process:



[Click to download full resolution via product page](#)

Safety and Handling Protocols

Due to its violent water reactivity, handling PDMAT requires strict safety measures [2]:

- **Storage:** Must be stored in airtight containers under an inert gas atmosphere (e.g., argon or nitrogen).
- **Handling:** Must be used in a glovebox or under an inert schlenk line to exclude air and moisture.
- **Personal Protective Equipment (PPE):** Eyeshields, faceshields, gloves, and appropriate respirator cartridges are mandatory [3].
- **First Aid:**
 - **Skin contact:** Wash off with plenty of water and seek medical attention immediately.
 - **Eye contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tantalum dimethylamide - Epivalence [epivalence.com]
2. (Pentakis(dimethylamino) tantalum(V) CAS 19824-59-0 PDMAT [ereztech.com]
3. Pentakis(dimethylamino) tantalum(V) 99.99 19824-59-0 [sigmaaldrich.com]

To cite this document: Smolecule. [Chemical Properties and Reaction with Water]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1480260#pdmata-solubility-h2o>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com